

# SDS for 2-Chloro-4-hydroxy-5-iodobenzonitrile

## safety data sheet

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### Compound of Interest

Compound Name: 2-Chloro-4-hydroxy-5-iodobenzonitrile

Cat. No.: B12461357

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## Technical Safety Guide: 2-Chloro-4-hydroxy-5-iodobenzonitrile

CAS Registry Number: 2088367-94-4 Formula:  $C_7H_3ClINO$  Molecular Weight: 279.46 g/mol

Synonyms: **2-Chloro-4-hydroxy-5-iodobenzonitrile**; 4-Hydroxy-5-iodo-2-chlorobenzonitrile

### Part 1: Executive Technical Summary

#### Compound Profile & Significance

**2-Chloro-4-hydroxy-5-iodobenzonitrile** is a highly functionalized halogenated aromatic intermediate used primarily in the synthesis of complex pharmaceutical scaffolds.<sup>[1]</sup> Its structural triad—an electrophilic nitrile group, a nucleophilic phenol, and two distinct halogens (chlorine and iodine)—makes it a versatile "linchpin" molecule in medicinal chemistry.

Key Applications:

- **Suzuki-Miyaura Coupling:** The C-I bond at position 5 is highly reactive toward palladium-catalyzed cross-couplings, allowing for the introduction of biaryl motifs common in kinase

inhibitors.

- SGLT2 Inhibitors: Used as a building block for gliflozin-class antidiabetic agents where the benzonitrile core mimics the distal aryl ring.
- Heterocycle Formation: Precursor for 6-aminophenanthridines and benzofurans via cyclization reactions involving the nitrile and adjacent hydroxyl group.

## Risk Assessment Philosophy

While specific toxicological data for this exact CAS is limited ("Not fully investigated"), its structural homology to loxynil (3,5-diiodo-4-hydroxybenzonitrile) and Chloroxynil mandates a conservative safety approach. Researchers must treat this compound as a severe eye irritant and a potential aquatic toxin with bioavailability implications typical of lipophilic halogenated nitriles.

## Part 2: Hazard Identification & Safety Matrix

### GHS Classification (Predicted & Analog-Based)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	4	Harmful if swallowed. [2][3]	H302
Skin Corrosion/Irritation	2	Causes skin irritation. [2]	H315
Serious Eye Damage/Irritation	2A	Causes serious eye irritation.[2][3]	H319
STOT - Single Exposure	3	May cause respiratory irritation.[3]	H335
Aquatic Toxicity (Acute)	1 (Predicted)	Very toxic to aquatic life.[4]	H400

## Structural Alerts & Mechanism of Toxicity

- Nitrile Moiety (-CN): While aromatic nitriles are generally more stable than aliphatic ones, metabolic oxidation can release cyanide ions in vivo, though this is less likely with sterically

crowded halogenated rings. The primary risk is chemical asphyxiation at high doses.

- **Halogenated Phenol:** The presence of Iodine and Chlorine increases lipophilicity (LogP ~3.06), facilitating dermal absorption. It also enhances the acidity of the phenol, making it a potent irritant to mucous membranes.
- **Electrophilic Potential:** The compound is a skin sensitizer candidate due to its ability to form covalent bonds with nucleophilic skin proteins (haptens).

## Part 3: Operational Safety Protocols

### Engineering Controls & Containment

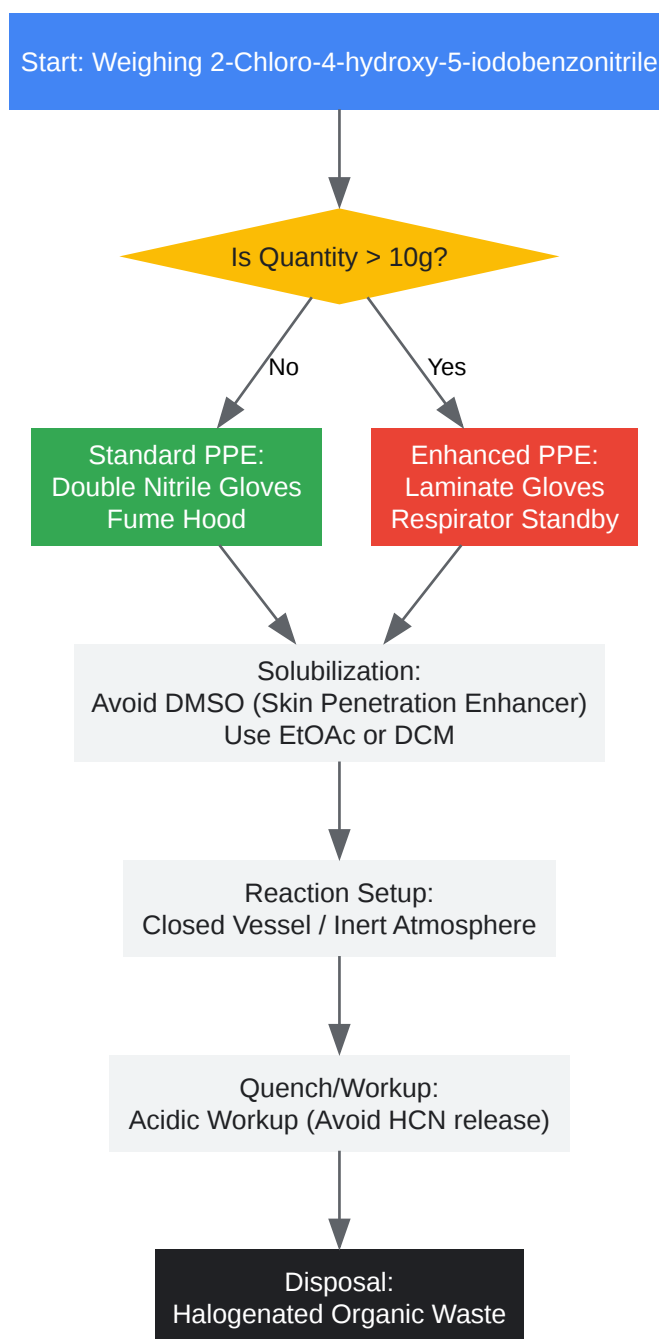
- **Primary Barrier:** All handling of the solid powder must occur within a Class II Biosafety Cabinet or a chemical fume hood with a face velocity of >100 fpm.
- **Static Control:** Halogenated powders are prone to static charge buildup. Use anti-static weighing boats and grounded spatulas to prevent dispersion.

### Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	High-Risk Procedure (Scale-Up >10g)
Hands	Double Nitrile Gloves (0.11 mm min)	Silver Shield® / Laminate Gloves (under Nitrile)
Eyes	Chemical Splash Goggles	Goggles + Face Shield
Respiratory	N95 (if in hood)	P100/P3 Respirator (if outside hood)
Body	Lab Coat (Cotton/Poly)	Tyvek® Coverall + Chemical Apron

### Safe Handling Workflow (Graphviz Visualization)

The following diagram outlines the decision logic for handling this compound, integrating exposure controls and waste management.



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Figure 1: Operational workflow for handling halogenated benzonitriles, emphasizing scale-dependent PPE and solvent selection.

## Part 4: Emergency Response & First Aid[3]

Critical Note: In the event of exposure, speed is critical. The lipophilic nature of the iodine substituent allows rapid tissue penetration.

## Scenario 1: Ocular Exposure (Powder/Solution)

- Immediate Action: Do not rub eyes.
- Flush: Use an eyewash station for a minimum of 15 minutes, holding eyelids open.
- Medical: Seek an ophthalmologist immediately. The acidity of the phenol group can cause corneal clouding.

## Scenario 2: Dermal Exposure

- Solvent Wash: If dissolved in organic solvents (DCM, DMSO), wash with Polyethylene Glycol (PEG 400) or soap and water. Do not use ethanol, as it may enhance absorption.
- Neutralization: Rinse with copious water.<sup>[3]</sup> No specific antidote is required unless cyanosis (blue skin) appears, indicating nitrile metabolism issues (rare).

## Scenario 3: Spills (Solid)

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don N95 mask and double gloves.
- Cleanup: Wet the powder slightly with an inert solvent (heptane) to prevent dust, then sweep into a container. Do not use a vacuum unless it is HEPA-filtered and explosion-proof.

## Part 5: Experimental Protocol – Iodination Validation

Self-validating protocol for synthesizing/verifying the compound identity.

Context: Synthesis of **2-Chloro-4-hydroxy-5-iodobenzonitrile** often involves iodination of 2-chloro-4-hydroxybenzonitrile.<sup>[1]</sup>

Protocol:

- Reagents: 2-Chloro-4-hydroxybenzotrile (1.0 eq), N-Iodosuccinimide (NIS, 1.1 eq), Trifluoroacetic acid (TFA, solvent).
- Setup: Flame-dried round bottom flask, N<sub>2</sub> atmosphere.
- Procedure: Dissolve starting material in TFA. Add NIS portion-wise at 0°C. Warm to RT and stir for 4 hours.
- Validation (TLC): Eluent 20% EtOAc/Hexane. Product R<sub>f</sub> ~0.4 (Starting material R<sub>f</sub> ~0.3). The Iodine atom significantly increases lipophilicity, moving the spot higher than expected for a phenol.
- Workup: Quench with sat. Na<sub>2</sub>S<sub>2</sub>O<sub>3</sub> (removes excess Iodine - color change from purple to yellow/clear). Extract with EtOAc.
- Causality Check: If the solution remains purple, unreacted iodine species are present. Sodium thiosulfate is the specific visual validator for this step.

## Part 6: Storage & Stability

- Temperature: 2-8°C (Refrigerate).
- Light Sensitivity: Light Sensitive. The C-I bond is photolabile. Store in amber vials or wrap in aluminum foil.
- Incompatibility: Strong oxidizing agents, strong bases (deprotonates the phenol, potentially causing polymerization).

## Part 7: Disposal Considerations

Waste Stream Classification: Halogenated Organic Waste.

- Do NOT mix with acidic aqueous waste streams if there is any risk of nitrile hydrolysis (though slow).
- Do NOT mix with oxidizers (risk of exothermic iodine release).
- Labeling: Must be clearly labeled "Toxic," "Halogenated," and "Irritant."

## References

- PubChem. (2024). Compound Summary: **2-Chloro-4-hydroxy-5-iodobenzonitrile** (CID 132479872). Retrieved from [[Link](#)]
- Gug, F., et al. (2005). "An expeditious synthesis of 6-aminophenanthridines." Tetrahedron Letters, 46(21), 3725-3727. (Context for synthetic utility).

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## Sources

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](#)]
- [2. fishersci.com](https://www.fishersci.com) [[fishersci.com](#)]
- [3. WERCS Studio - Application Error](https://assets.thermofisher.com) [[assets.thermofisher.com](#)]
- [4. fishersci.com](https://www.fishersci.com) [[fishersci.com](#)]
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